

Safety and Handling of 4-Fluoro-2-nitroanisole: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Fluoro-2-nitroanisole

Cat. No.: B1348801

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety protocols and handling procedures for **4-Fluoro-2-nitroanisole** (CAS No. 445-83-0). Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing exposure risks.

Chemical and Physical Properties

4-Fluoro-2-nitroanisole is a versatile chemical intermediate used in the synthesis of pharmaceuticals and agrochemicals.^[1] It appears as a light orange to yellow or green powder or crystal.^{[1][2]}

Property	Value	Source
CAS Number	445-83-0	^{[1][2]}
Molecular Formula	C ₇ H ₆ FNO ₃	^{[1][3]}
Molecular Weight	171.13 g/mol	^{[1][3][4]}
Appearance	Light orange to yellow to green powder to crystal	^{[1][2]}
Melting Point	61 - 65 °C	^{[1][2]}
Purity	≥ 98% (GC)	^{[1][2]}

Hazard Identification and Classification

4-Fluoro-2-nitroanisole is classified as a hazardous substance. It is crucial to understand its potential health effects to ensure safe handling.

Hazard Classification	GHS Code	Description	Source
Skin Irritation	H315	Causes skin irritation	[5] [6]
Eye Irritation	H319	Causes serious eye irritation	[5] [6]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[5] [6]

Signal Word: Warning

Experimental Protocol: Safe Handling Procedure

This protocol outlines the step-by-step procedure for the safe handling of **4-Fluoro-2-nitroanisole** in a laboratory setting.

A. Pre-Operational Checks:

- **Verify Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[7\]](#)
- **Personal Protective Equipment (PPE) Inspection:** Before entering the work area, inspect all required PPE for integrity. This includes chemical-resistant gloves (high-performance nitrile gloves are a suitable option), safety glasses with side-shields or chemical safety goggles conforming to OSHA or EN166 standards, and a lab coat.[\[7\]](#)[\[8\]](#)[\[9\]](#) For procedures that may generate dust, a NIOSH-approved N95 dust mask or equivalent respirator is required.[\[8\]](#)
- **Fume Hood Verification:** All handling of **4-Fluoro-2-nitroanisole** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#) Verify that the fume hood is functioning correctly.

B. Handling Procedure:

- **Work Area Preparation:** Ensure the fume hood is clean and uncluttered. Remove any items that are not necessary for the procedure.
- **Container Inspection:** Before use, visually inspect the **4-Fluoro-2-nitroanisole** container for any signs of damage or leaks.
- **Dispensing:** Carefully open the container inside the fume hood. Weigh out the desired amount of the solid, taking care to avoid generating dust.^[8] Use appropriate tools (e.g., spatula) for transfer.
- **Closing Container:** After dispensing, securely close the container.
- **Cleaning:** Decontaminate any surfaces that may have come into contact with the chemical.

C. Post-Operational Procedures:

- **Waste Disposal:** Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated, sealed waste container.^[8]
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination. Remove gloves first, followed by the lab coat and then eye protection.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, before leaving the laboratory, and before eating, drinking, or smoking.^{[6][8]}

Emergency Procedures

In Case of Exposure:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[7][9]}
- **Skin Contact:** Remove contaminated clothing and shoes. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.^{[7][8]}
^[9]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
[\[7\]](#)[\[8\]](#)

In Case of a Spill:

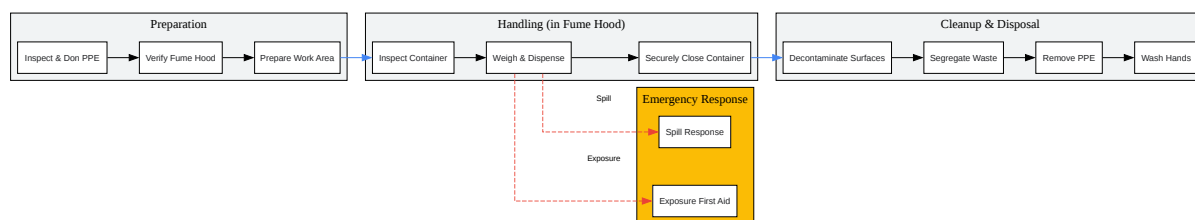
- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.[\[8\]](#)
- Sweep up the spilled solid material and place it in a suitable, closed container for disposal.[\[8\]](#)
[\[9\]](#)
- Clean the spill area thoroughly.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)[\[9\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[8\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the key stages of safely handling **4-Fluoro-2-nitroanisole**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **4-Fluoro-2-nitroanisole**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Fluoro-2-nitroanisole | 445-83-0 | TCI AMERICA [tcichemicals.com]
- 3. 2-Fluoro-4-nitroanisole | C₇H₆FNO₃ | CID 223104 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. chemical-label.com [chemical-label.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. benchchem.com [benchchem.com]

- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Safety and Handling of 4-Fluoro-2-nitroanisole: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348801#safety-and-handling-precautions-for-4-fluoro-2-nitroanisole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com